

Application Notes and Protocols: Parellin in Mass Spectrometry

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Compound of Interest

Compound Name: Parellin

Cat. No.: B1257211

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A thorough review of scientific literature reveals that **Parellin** is a natural product analyzed by mass spectrometry, rather than a reagent used in sample preparation for mass spectrometric analysis.

Initial searches for "**Parellin**" in the context of mass spectrometry sample preparation did not yield specific protocols or application notes. Further investigation has clarified that **Parellin** is a chlorinated depsidone, a type of chemical compound, isolated from the lichen *Ochrolechia parella*.^{[1][2]} The existing literature focuses on the characterization and biological activity of **Parellin** itself, where mass spectrometry is a key analytical technique for its identification and structural elucidation.^{[1][2][3]}

There is currently no scientific evidence to suggest that **Parellin** is utilized as a reagent or tool in the preparation of other samples for mass spectrometry analysis. Therefore, the requested detailed application notes, protocols, and quantitative data for this purpose cannot be provided.

The information available on **Parellin** is summarized below.

Overview of Parellin

Parellin is a secondary metabolite produced by the lichen *Ochrolechia parella*.^[1] Its structure has been elucidated using spectroscopic methods, including mass spectrometry.

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C ₁₈ H ₁₅ O ₆ Cl	[1]
Molecular Weight (as [M] ⁺)	362.0557 g/mol	[1]
Mass Spectrometry Data	EIMS m/z 362 [M] ⁺	[1]

Biological Activity

Preliminary studies have indicated that **Parellin** exhibits cytotoxic activities against certain cell lines, such as B16 melanoma cells.[1][2]

Mass Spectrometry in the Analysis of Parellin

Mass spectrometry has been instrumental in the discovery and characterization of **Parellin**.

The primary application of mass spectrometry in relation to **Parellin** is as follows:

- Structural Elucidation: High-resolution mass spectrometry (HRMS) is used to determine the elemental composition of the molecule.[1]
- Identification: Electron Ionization Mass Spectrometry (EIMS) provides characteristic fragmentation patterns that aid in identifying the compound.[1]

Conclusion

The current body of scientific literature does not support the use of **Parellin** as a reagent in mass spectrometry sample preparation. Instead, **Parellin** is an analyte that is studied using mass spectrometry. For researchers, scientists, and drug development professionals interested in mass spectrometry sample preparation, it is recommended to consult resources on established techniques and reagents. General guidance on sample preparation for mass spectrometry can be found in various scientific publications and resources from instrument manufacturers.[4][5][6] These resources provide detailed protocols for tasks such as protein digestion, desalting, and enrichment, which are critical steps in the mass spectrometry workflow.

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